

Bistrifluron residue levels maximum residue limit MRL comparison

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Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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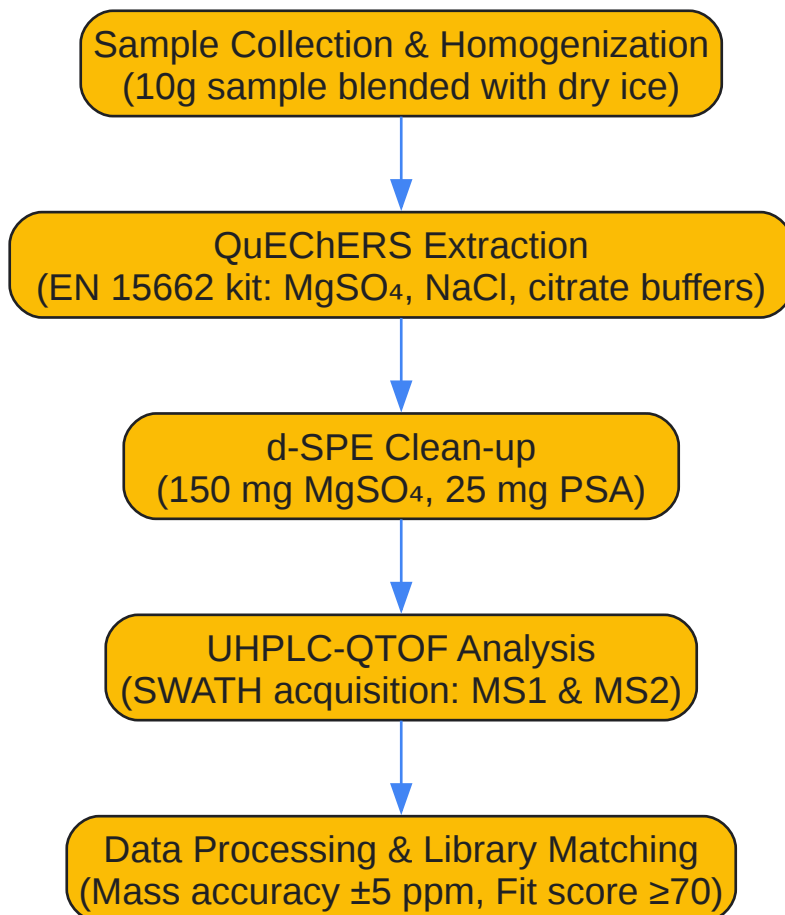
Bistrifluron Profile and Comparison Data

Property	Value / Description
Pesticide Type	Insecticide; Insect Growth Regulator (Benzoylurea) [1]
Mode of Action	Inhibitor of chitin biosynthesis (IRAC MoA class 15) [1]
Example Applications	Cotton; Fruit (e.g., apples); Vegetables (e.g., leafy brassicas, tomatoes); Termite control [1]
Regulatory Status (EU)	Not approved [1]
Water Solubility	0.03 mg/L (at 20 °C, pH 7) [1]
Octanol-Water Partition Coefficient (Log P)	5.74 [1]
Soil Degradation Half-Life (DT ₅₀)	80.5 days (moderately persistent) [1]
Toxicity to Mammals	Not highly toxic [1]

Property	Value / Description
Ecotoxicity	Moderate to high toxicity to most aquatic species, honeybees, and earthworms [1]

Experimental Protocols for Residue Analysis

While a specific method for **Bistrifluron** was not detailed, modern multi-residue analysis for pesticides in crops generally follows a standardized workflow. The methodology below, used for analyzing **504 pesticide residues** in crops, is highly relevant for detecting compounds like **Bistrifluron** [2].



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Key Experimental Details:

- **Sample Preparation:** The **QuEChERS** method is employed. Samples are homogenized using dry ice, and pesticides are extracted with solvents. A clean-up step using **dispersive Solid-Phase Extraction (d-SPE)** with sorbents like primary secondary amine (PSA) removes interfering compounds [2].
- **Instrumentation:** Analysis is performed using **Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-QTOF)**. This technique provides high resolution and accurate mass measurement [2].
- **Identification:** The **Sequential Window Acquisition of all theoretical fragment ion spectra (SWATH)** is used for data-independent acquisition, allowing simultaneous screening of hundreds of compounds. Residues are identified by matching acquired spectra against a spectral library, requiring a mass accuracy within **±5 ppm** and a high library fit score [2].

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References

1. Bistrifluron (Ref: DBI-3204) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Simultaneous Analysis of 504 Pesticide Multiresidues in ... [mdpi.com]

To cite this document: Smolecule. [Bistrifluron residue levels maximum residue limit MRL comparison]. Smolecule, [2026]. [Online PDF]. Available at:

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